

# Commercial suppliers and availability of 2-Bromo-5-isopropylthiazole

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## Compound of Interest

Compound Name: 2-Bromo-5-isopropylthiazole

Cat. No.: B1440229

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An In-depth Technical Guide to **2-Bromo-5-isopropylthiazole**: Sourcing, Synthesis, and Application

## Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals on the procurement, handling, and application of **2-Bromo-5-isopropylthiazole** (CAS No. 1159817-16-9). As a key heterocyclic building block, the strategic use of this intermediate can significantly impact the timeline and success of a drug discovery campaign. This document provides not only procedural details but also the underlying scientific rationale to empower researchers in their synthetic endeavors.

## The Strategic Importance of 2-Bromo-5-isopropylthiazole in Medicinal Chemistry

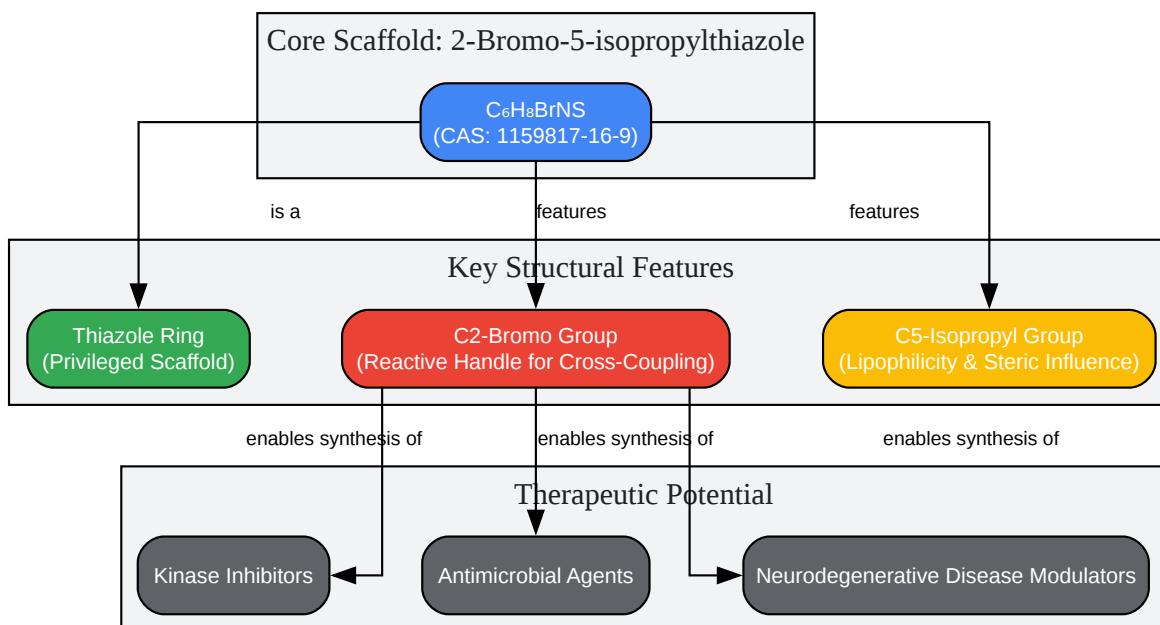
The thiazole ring is a privileged scaffold in drug discovery, appearing in numerous FDA-approved therapeutic agents. Its ability to act as a bioisostere for other aromatic systems, engage in hydrogen bonding, and serve as a rigid core for orienting pharmacophoric groups makes it a highly valuable motif. **2-Bromo-5-isopropylthiazole** emerges as a particularly useful intermediate for several reasons:

- Orthogonal Reactivity: The bromine atom at the C2 position provides a reactive handle for facile functionalization, primarily through palladium-catalyzed cross-coupling reactions (e.g.,

Suzuki, Sonogashira, Buchwald-Hartwig). This allows for the strategic introduction of diverse substituents.

- **Lipophilic Control:** The isopropyl group at the C5 position contributes to the molecule's lipophilicity. In drug design, modulating lipophilicity is critical for optimizing a compound's ADME (Absorption, Distribution, Metabolism, and Excretion) properties, such as cell permeability and metabolic stability.
- **Vectorial Elaboration:** The distinct substitution pattern allows for controlled, stepwise elaboration of the molecular scaffold, enabling a systematic exploration of the chemical space around the thiazole core to fine-tune pharmacological activity and selectivity.<sup>[1]</sup>

The application of similar substituted thiazoles in the development of kinase inhibitors, antimicrobial, and antitubercular agents underscores the potential of derivatives synthesized from this specific building block.<sup>[1][2][3]</sup>



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Caption: Logical relationship of **2-Bromo-5-isopropylthiazole**'s features.

## Commercial Availability and Supplier Vetting

**2-Bromo-5-isopropylthiazole** is readily available from a range of commercial chemical suppliers. However, purity, batch-to-batch consistency, and documentation can vary significantly. For research and development, particularly in a regulated environment, rigorous supplier selection is paramount.

**Table 1: Representative Commercial Suppliers**

Supplier	CAS Number	Typical Purity	Notes
AstaTech (Chengdu) Pharma. Co., Ltd.	1159817-16-9	97% (HPLC/GC)	Offers various quantities from grams to kilograms. <a href="#">[4]</a>
Bide Pharmatech Ltd.	1159817-16-9	>98%	Known for a wide catalog of building blocks. <a href="#">[5]</a>
AK Scientific, Inc.	1159817-16-9	Not specified	Provides smaller, research-focused quantities. <a href="#">[6]</a>
Zouping Mingxing Chemical Co.,Ltd.	1159817-16-9	Not specified	A China-based manufacturer. <a href="#">[5]</a>
Thoreauchem	1159817-16-9	97%	Lists key physicochemical properties. <a href="#">[7]</a>
Career Henan Chemical Co.	1159817-16-9	99%	Offers bulk quantities up to 100KG. <a href="#">[8]</a>

Disclaimer: This list is not exhaustive and does not constitute an endorsement. Researchers should perform their own due diligence.

## Best Practices for Procurement & Quality Control

- Request a Certificate of Analysis (CoA): Always request a batch-specific CoA before purchase. This document is the primary source of quality information.

- Verify Identity and Purity: The CoA should confirm the identity via  $^1\text{H}$  NMR and/or Mass Spectrometry. Purity is typically assessed by HPLC or GC, and the chromatogram should be reviewed for significant impurities.
- In-House Verification: Upon receipt, it is best practice to perform in-house analytical testing to verify the identity and purity stated on the CoA. A simple  $^1\text{H}$  NMR spectrum can quickly confirm the structure and identify any major organic impurities.

## Physicochemical Properties and Safe Handling

Understanding the compound's properties is crucial for safe handling and successful experimental design.

**Table 2: Key Physicochemical Data**

Property	Value	Source
CAS Number	1159817-16-9	[4][7]
Molecular Formula	$\text{C}_6\text{H}_8\text{BrNS}$	[4][7]
Molecular Weight	206.1 g/mol	[4]
Appearance	Solid (Typical)	Inferred from related compounds
Purity	97-99% (Typical)	[7][8]

## Safety, Storage, and Handling

While a specific Safety Data Sheet (SDS) for **2-Bromo-5-isopropylthiazole** is not readily available in the search results, data from structurally related bromothiazoles provide essential guidance. These compounds are often classified with significant hazards.

- Hazard Profile (Anticipated): Based on analogous compounds like 2-bromothiazole, expect potential for acute toxicity (if swallowed, in contact with skin, or if inhaled), skin irritation, and serious eye irritation.[9][10] Some organobromine compounds may also have long-term health effects.

- Personal Protective Equipment (PPE): Always handle this compound inside a certified chemical fume hood. Wear standard PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[9][11]
- Handling Precautions: Avoid creating dust. Do not breathe dust, fumes, or vapors. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[10]

## Application in Synthetic Chemistry: A Practical Workflow

The primary utility of **2-Bromo-5-isopropylthiazole** is as an electrophilic partner in cross-coupling reactions. The following section details a representative, self-validating protocol for a Suzuki-Miyaura coupling, a cornerstone reaction in modern drug discovery.

### Diagram: Suzuki Coupling Experimental Workflow



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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. Synthesis of some novel 2-substituted-5-[isopropylthiazole] clubbed 1,2,4-triazole and 1,3,4-oxadiazoles as potential antimicrobial and antitubercular agents - PubMed

[pubmed.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]
- 4. chemicalbook.com [chemicalbook.com]
- 5. 2-BroMo-5-(isopropyl) thiazole | 1159817-16-9 [chemicalbook.com]
- 6. 2-BroMo-5-(isopropyl) thiazole price,buy 2-BroMo-5-(isopropyl) thiazole - chemicalbook [chemicalbook.com]
- 7. 2-BroMo-5-isopropylthiazole-1159817-16-9 - Thoreauchem [thoreauchem.com]
- 8. 2-BroMo-5-(isopropyl) thiazole | China | Manufacturer | career henan chemical co [chemicalbook.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.com [fishersci.com]
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